

Amino-PEG11-Amine: A Technical Guide to Safe Handling and Bioconjugation

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Compound of Interest

Compound Name: Amino-PEG11-Amine

Cat. No.: B605453

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safe handling and utilization of **Amino-PEG11-Amine**, a versatile bifunctional crosslinker crucial in bioconjugation, drug delivery, and surface modification applications. This document outlines essential safety protocols, detailed experimental procedures, and key physicochemical properties to ensure its effective and safe use in research and development.

Core Concepts and Physicochemical Properties

Amino-PEG11-Amine, with the CAS number 479200-82-3, is a hydrophilic polyethylene glycol (PEG) derivative featuring primary amine groups at both termini. The PEG spacer, composed of 11 ethylene glycol units, imparts water solubility and biocompatibility to the molecule, making it an ideal linker for various bioconjugation applications.

Property	Value	Source
CAS Number	479200-82-3	N/A
Molecular Formula	C24H52N2O11	N/A
Molecular Weight	544.68 g/mol	N/A
Appearance	Colorless oil to white solid	[1]
Solubility	Soluble in Water, DMSO, DCM, DMF, MeOH	[1][2]
Purity	≥95% to >98%	[3]

Safety and Handling

While specific toxicological data for **Amino-PEG11-Amine** has not been extensively documented, general safety precautions for handling amine-containing and PEGylated compounds should be strictly followed.[4]

2.1. Personal Protective Equipment (PPE)

When handling **Amino-PEG11-Amine**, appropriate personal protective equipment is essential to minimize exposure and ensure personal safety.

PPE	Specification
Gloves	Chemical-resistant gloves (e.g., nitrile)
Eye Protection	Safety glasses with side shields or goggles
Lab Coat	Standard laboratory coat
Respiratory Protection	Use in a well-ventilated area. A respirator may be necessary for handling large quantities or in poorly ventilated spaces.

2.2. Storage and Stability

Proper storage is critical to maintain the integrity and reactivity of **Amino-PEG11-Amine**.

Condition	Recommendation
Temperature	-20°C
Atmosphere	Store in a dry, light-protected container.
Handling	Use anhydrous solvents (e.g., DMSO, DMF) to prevent hydrolysis of the amine groups and maintain reactivity.

2.3. First Aid Measures

In case of exposure, the following first aid measures should be taken:

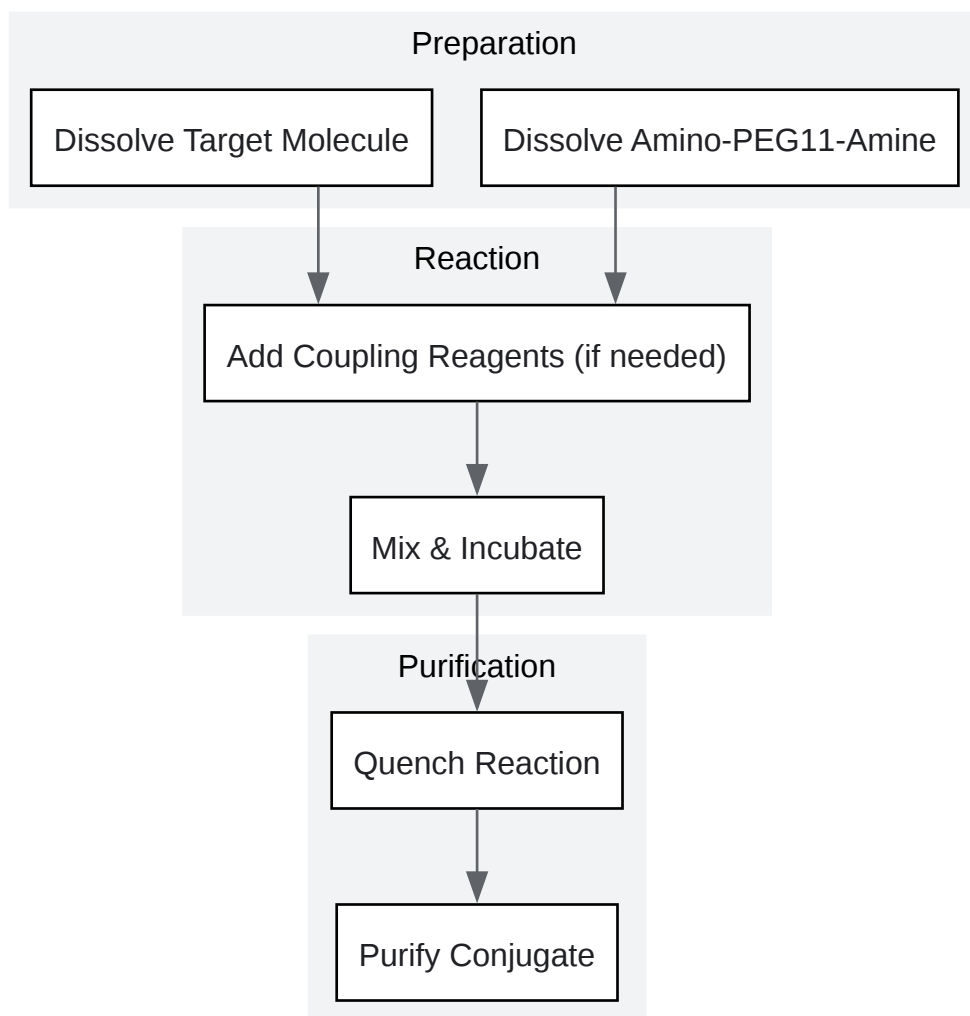
Exposure Route	First Aid Procedure
Skin Contact	Wash the affected area thoroughly with soap and water.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.
Inhalation	Move the person to fresh air.
Ingestion	Do not induce vomiting. Seek immediate medical attention.

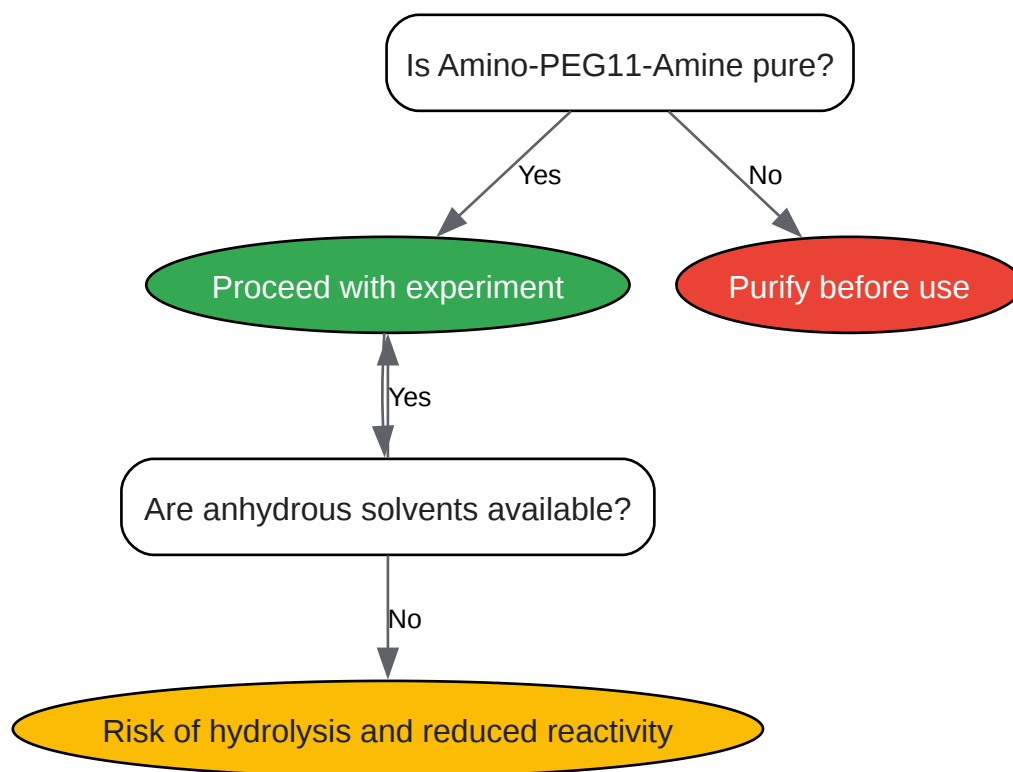
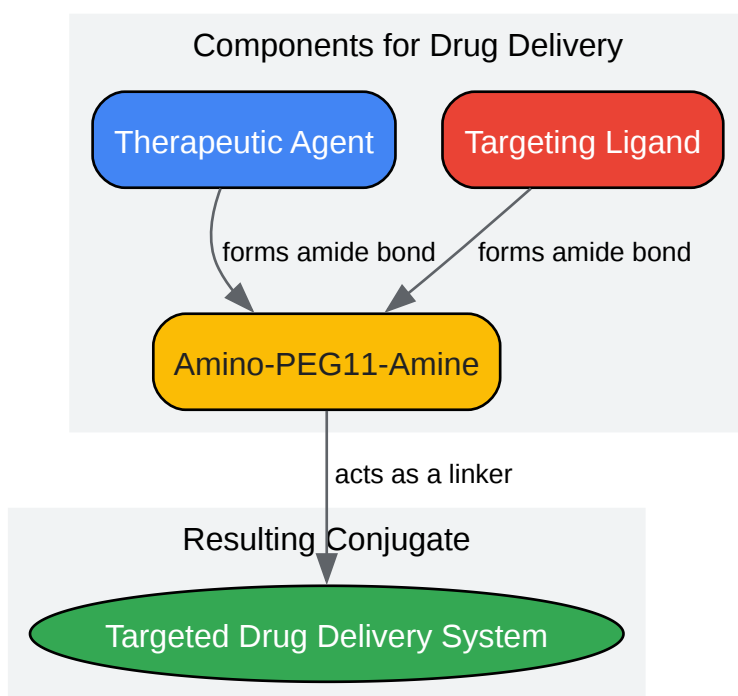
Experimental Protocols

Amino-PEG11-Amine's terminal primary amine groups readily react with various functional groups, most notably carboxylic acids and activated esters like N-hydroxysuccinimide (NHS) esters, to form stable amide bonds.

3.1. General Workflow for Bioconjugation

The following diagram illustrates a typical workflow for the bioconjugation of a target molecule using **Amino-PEG11-Amine**.





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- To cite this document: BenchChem. [Amino-PEG11-Amine: A Technical Guide to Safe Handling and Bioconjugation]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b605453#safety-and-handling-of-amino-peg11-amine>]

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